

Comparative Guide to the Specificity and Cross-Reactivity of iPD1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sex Pheromone Inhibitor iPD1

Cat. No.: B569216

[Get Quote](#)

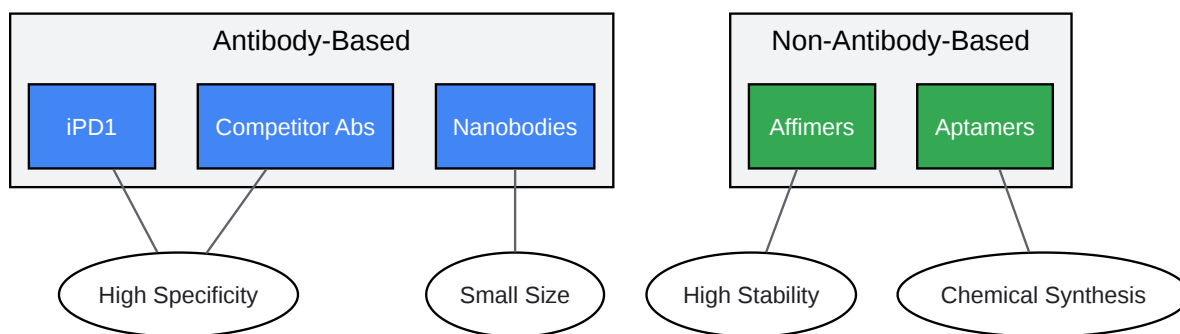
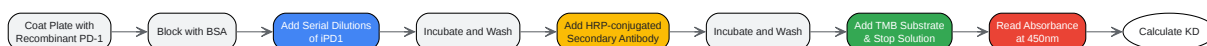
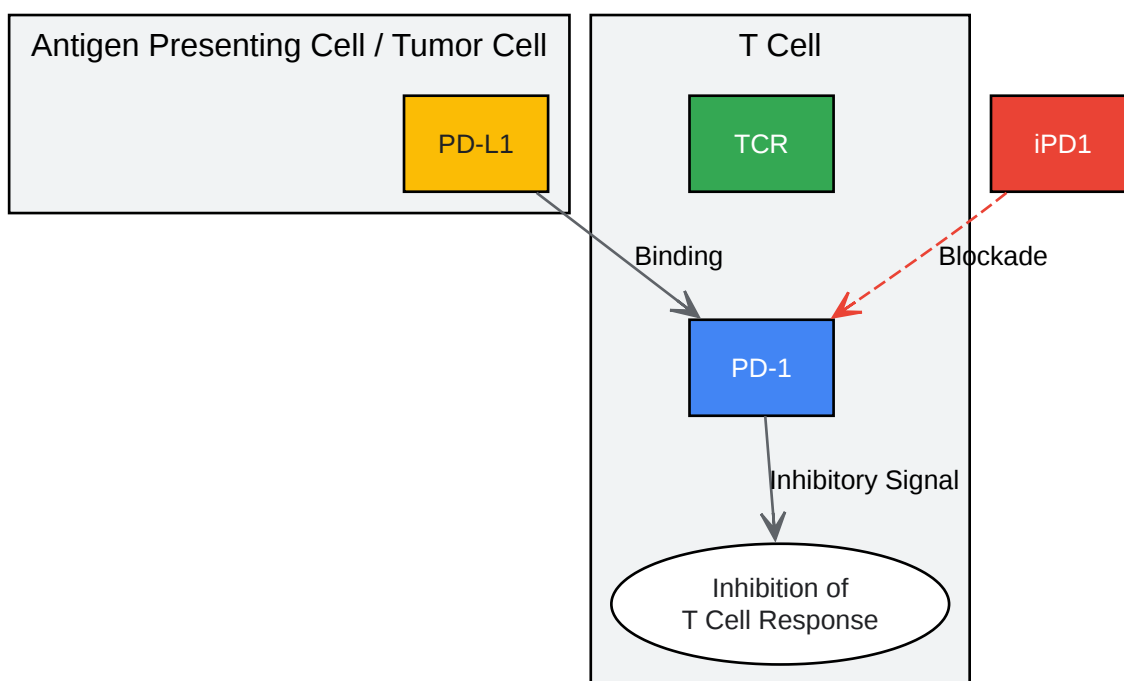
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of iPD1, a novel anti-Programmed Death-1 (PD-1) recombinant monoclonal antibody, with other commercially available anti-PD-1 antibodies and alternative affinity reagents. The following sections present supporting experimental data and detailed protocols to allow for an objective evaluation of iPD1's performance characteristics.

Introduction to iPD1 and the PD-1 Pathway

Programmed Death-1 (PD-1) is a critical immune checkpoint receptor expressed on activated T cells, B cells, and myeloid cells.^[1] Its interaction with its ligands, PD-L1 and PD-L2, downregulates T-cell activation, playing a crucial role in preventing autoimmunity but also allowing tumor cells to evade immune surveillance.^[1] The blockade of the PD-1/PD-L1 pathway has become a cornerstone of cancer immunotherapy.^[1]

iPD1 is a recombinantly produced humanized IgG1 monoclonal antibody designed to bind to human PD-1 with high affinity and specificity, thereby blocking the interaction with its ligands and restoring anti-tumor immune responses. This guide evaluates the binding characteristics of iPD1 in comparison to other established anti-PD-1 antibodies and non-antibody-based alternatives.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Epitope mapping reveals the binding mechanism of a functional antibody cross-reactive to both human and murine programmed death 1 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Guide to the Specificity and Cross-Reactivity of iPD1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b569216#specificity-and-cross-reactivity-of-ipd1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com